

# Solubility Data and Chemical Properties

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**Compound Focus: RWJ 50271**

Cat. No.: S004842

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The table below consolidates the physical and chemical property data for **RWJ 50271** from multiple supplier sources.

Property	Value	Source / Citation
Molecular Weight	410.41 g/mol	[1] [2] [3]
Molecular Formula	C <sub>18</sub> H <sub>17</sub> F <sub>3</sub> N <sub>4</sub> O <sub>2</sub> S	[1] [2] [3]
Purity	≥99% (HPLC)	[3] [4]
Appearance	White to off-white solid	[1] [2]
Recommended Storage	Store at Room Temperature (RT)	[1] [3] [4]

The following table summarizes the available solubility data for **RWJ 50271**. Note that different suppliers provide the data in different units (mg/mL and mM).

Solvent	Solubility	Source / Citation
DMSO	~250 mg/mL (609.15 mM)	[2]
DMSO	100 mM	[4]
Ethanol	10 mM	[4]

Solvent	Solubility	Source / Citation
Ethanol	Insoluble	[1]

## Experimental Protocols

Based on the supplier information, here are detailed methodologies for preparing and using **RWJ 50271** in research settings.

### Stock Solution Preparation

For *in vitro* assays, preparing concentrated stock solutions in DMSO is a standard and reliable method.

- **Recommended Solvent:** **DMSO** is the preferred solvent for preparing stock solutions due to the high solubility of **RWJ 50271**.
- **Concentration:** A typical stock concentration is **10-100 mM**.
- **Procedure:**
  - Bring an aliquot of DMSO to room temperature.
  - Weigh the desired amount of **RWJ 50271** powder.
  - Add the powder to the DMSO and vortex thoroughly to ensure complete dissolution.
  - For a 10 mM solution, dilute 4.1 mg of **RWJ 50271** in 1 mL of DMSO.
- **Storage:** Aliquot the stock solution and store at **-20°C** or **-80°C**. **Avoid repeated freeze-thaw cycles** to maintain stability. One supplier notes that solutions should be used within one month when stored at -20°C and within six months at -80°C [2].

### Preparation for Animal Studies

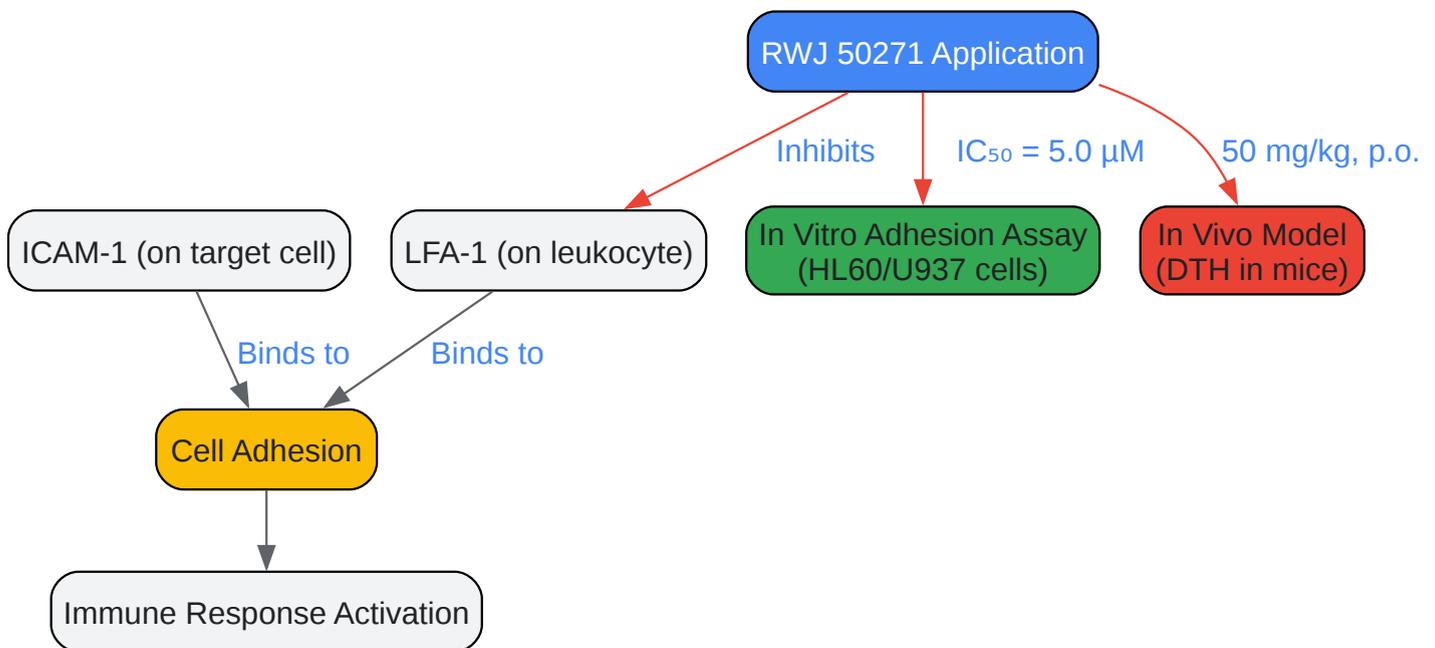
One supplier provides a specific protocol for preparing a dosing formulation for *in vivo* experiments, such as a delayed-type hypersensitivity model in mice [2].

- **Dosage:** The compound was administered orally at **50 mg/kg** and was found to be effective [2].
- **Vehicle Formulation (10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline):**
  - Prepare a concentrated stock of **RWJ 50271** in DMSO (e.g., 20.8 mg/mL).
  - To 100 µL of the DMSO stock, add 400 µL of **PEG300** and mix evenly.
  - Add 50 µL of **Tween-80** and mix evenly.

- Add 450  $\mu\text{L}$  of **Saline** (0.9% sodium chloride) to adjust the final volume to 1 mL.
- This protocol yields a clear solution with a concentration of at least 2.08 mg/mL [2].

## Research Context and Application

**RWJ 50271** is a selective, orally active inhibitor of the LFA-1/ICAM-1 interaction, which is a key pathway in cell adhesion and immune response [2] [3] [4]. It has an  $\text{IC}_{50}$  of 5.0  $\mu\text{M}$  in HL60 cell-based assays [2] [3]. The diagram below outlines a typical experimental workflow for using this compound, from its core mechanism to its application in research models.



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*Experimental workflow of **RWJ 50271** from molecular target to research models.*

## Key Considerations for Researchers

- **Solvent Choice:** For most *in vitro* applications, DMSO is the solvent of choice. The provided protocol for animal studies offers a way to deliver the compound orally with good solubility.

- **Solution Stability:** Prepare stock solutions fresh when possible. If storage is necessary, use small aliquots at the recommended low temperatures to prevent precipitation and compound degradation.
- **Biological Specificity:** **RWJ 50271** is noted for its selectivity towards the LFA-1/ICAM-1 pathway and does not significantly inhibit other interactions like Mac-1/ICAM-1 or VLA-4/VCAM-1 at concentrations up to 20  $\mu$ M, making it a specific tool for research [2].

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## References

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3. [toocris.com/products/ rwj - 50271 \\_4227](https://www.tocris.com/products/rwj-50271_4227) [toocris.com]
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